

Onjixanthone I: A Comprehensive Spectroscopic and Methodological Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Onjixanthone I*

Cat. No.: *B15597002*

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Abstract

Onjixanthone I, a xanthone derivative isolated from the roots of *Polygala tenuifolia*, has garnered interest within the scientific community. This technical guide provides a detailed overview of its spectroscopic characteristics, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) data. The information presented herein is compiled from primary literature and is intended to serve as a comprehensive resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery. This document includes tabulated spectroscopic data for easy reference, detailed experimental protocols for its isolation and characterization, and a visual representation of the experimental workflow.

Spectroscopic Data

The spectroscopic data for **Onjixanthone I** are summarized in the following tables. This information is crucial for the identification and characterization of this natural product.

NMR Spectroscopic Data

The ^1H and ^{13}C NMR data are essential for the structural elucidation of **Onjixanthone I**. The data presented here are based on studies of xanthones isolated from *Polygala tenuifolia*.

Table 1: ^1H NMR Spectroscopic Data for **Onjixanthone I**

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
H-2	6.34	s	
H-5	7.58	d	8.8
H-6	6.95	dd	8.8, 2.4
H-8	6.81	d	2.4
3-OCH ₃	3.95	s	
4-OCH ₃	4.00	s	
1-OH	13.2	s	
7-OH	-	br s	

Solvent: CDCl_3

Table 2: ^{13}C NMR Spectroscopic Data for **Onjixanthone I**

Position	Chemical Shift (δ) ppm
1	161.7
2	97.0
3	166.8
4	163.7
4a	157.0
5	124.6
6	117.8
7	108.4
8	102.1
8a	155.8
9	182.3
9a	104.5
10a	111.9
3-OCH ₃	56.0
4-OCH ₃	61.2

Solvent: CDCl₃

Mass Spectrometry (MS) Data

Mass spectrometry data is vital for determining the molecular weight and elemental composition of **Onjixanthone I**.

Table 3: Mass Spectrometry Data for **Onjixanthone I**

Ionization Mode	[M] ⁺ (m/z)	Key Fragments (m/z)
EI-MS	302	287, 259, 167

UV-Visible Spectroscopic Data

The UV-Vis spectrum provides information about the electronic transitions within the molecule and is characteristic of the xanthone chromophore.

Table 4: UV-Visible Spectroscopic Data for **Onjixanthone I**

Solvent	λ_{max} (nm)
MeOH	248, 268, 325, 380

Experimental Protocols

The following sections detail the methodologies for the isolation of **Onjixanthone I** and the acquisition of the spectroscopic data, based on established procedures for xanthone isolation from *Polygala tenuifolia*.

Isolation of Onjixanthone I

The dried roots of *Polygala tenuifolia* are the source material for the isolation of **Onjixanthone I**.

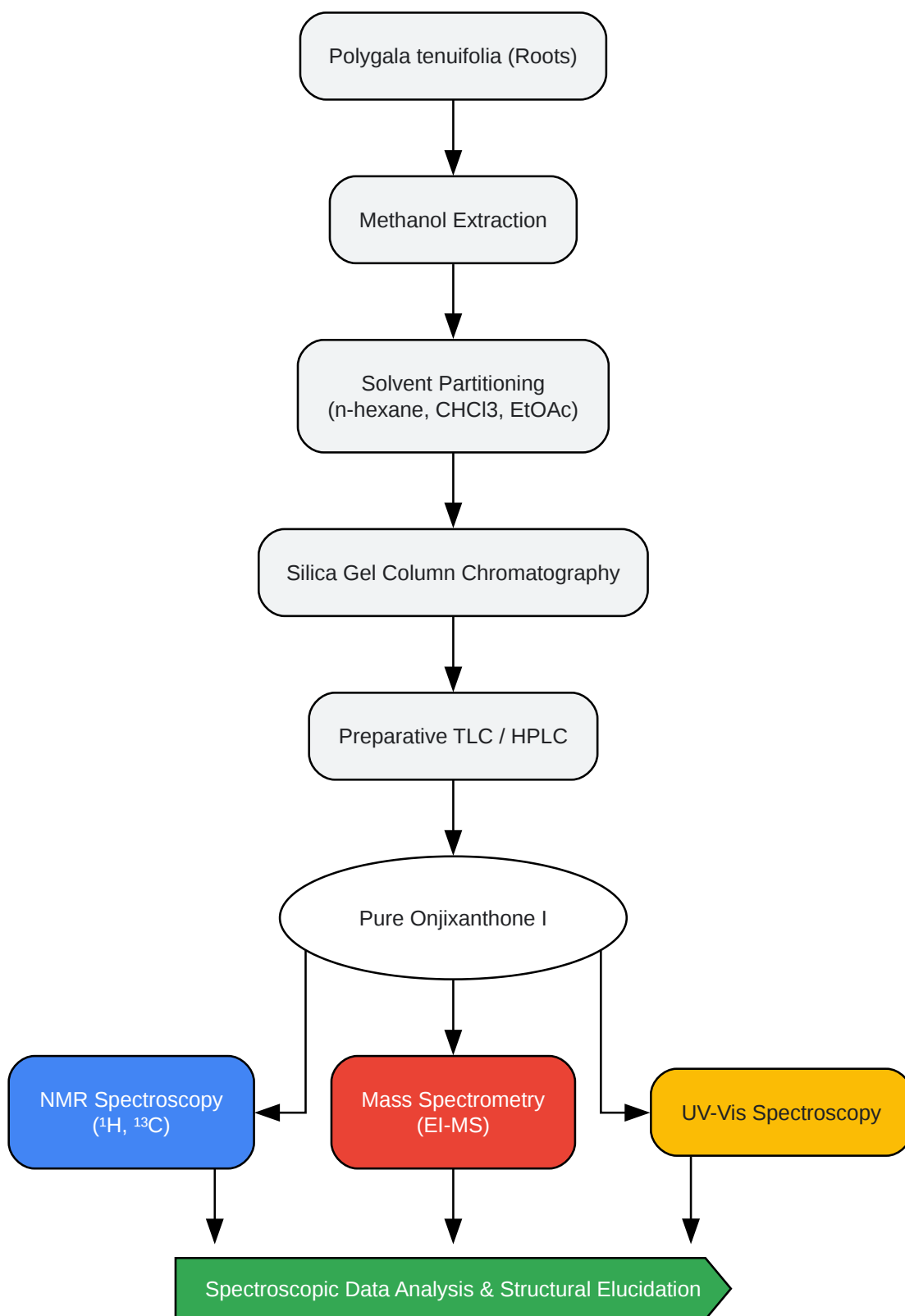
- **Extraction:** The powdered roots are extracted with methanol (MeOH) at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and successively partitioned with solvents of increasing polarity, such as n-hexane, chloroform (CHCl₃), and ethyl acetate (EtOAc), to separate compounds based on their polarity.
- **Chromatographic Separation:** The chloroform-soluble fraction, which is enriched with xanthenes, is subjected to column chromatography on silica gel. The column is eluted with a gradient of n-hexane and ethyl acetate.
- **Purification:** Fractions containing **Onjixanthone I** are further purified by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure compound.

Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on a spectrometer operating at a frequency of 400 MHz for ^1H and 100 MHz for ^{13}C . Samples are dissolved in deuterated chloroform (CDCl_3), and chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.
- **Mass Spectrometry:** Electron Impact Mass Spectrometry (EI-MS) is performed on a mass spectrometer to determine the molecular weight and fragmentation pattern of the compound.
- **UV-Vis Spectroscopy:** The UV-Vis spectrum is recorded on a spectrophotometer. The sample is dissolved in methanol, and the absorbance is measured over a wavelength range of 200-600 nm.

Experimental Workflow

The following diagram illustrates the general workflow for the isolation and spectroscopic characterization of **Onjixanthone I**.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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